

Managing the stability and storage of 2-[(Chloromethoxy)methyl]oxolane

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Compound of Interest

Compound Name: 2-[(Chloromethoxy)methyl]oxolane

CAS No.: 110627-17-3

Cat. No.: B2443468

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Technical Support Center: 2-[(Chloromethoxy)methyl]oxolane

Welcome to the technical support resource for **2-[(Chloromethoxy)methyl]oxolane** (CAS 110627-17-3). This guide is designed for researchers, scientists, and drug development professionals to provide expert advice on the stability, storage, and handling of this reactive intermediate, along with troubleshooting guides for common experimental challenges.

Section 1: Stability and Storage

The stability of **2-[(Chloromethoxy)methyl]oxolane** is critical for its successful use in synthesis. As an α -haloether, its reactivity is a double-edged sword, making it a potent electrophile but also susceptible to degradation.

Frequently Asked Questions (FAQs) - Stability & Storage

Q: What are the ideal storage conditions for **2-[(Chloromethoxy)methyl]oxolane**?

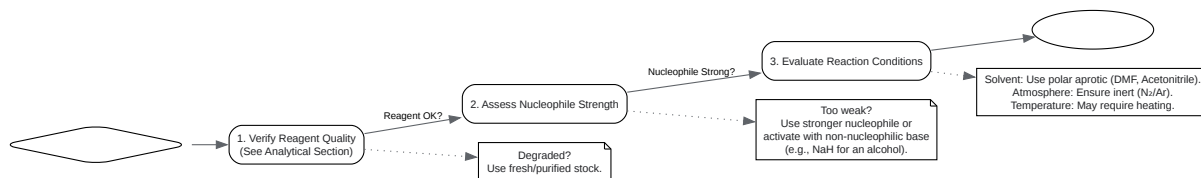
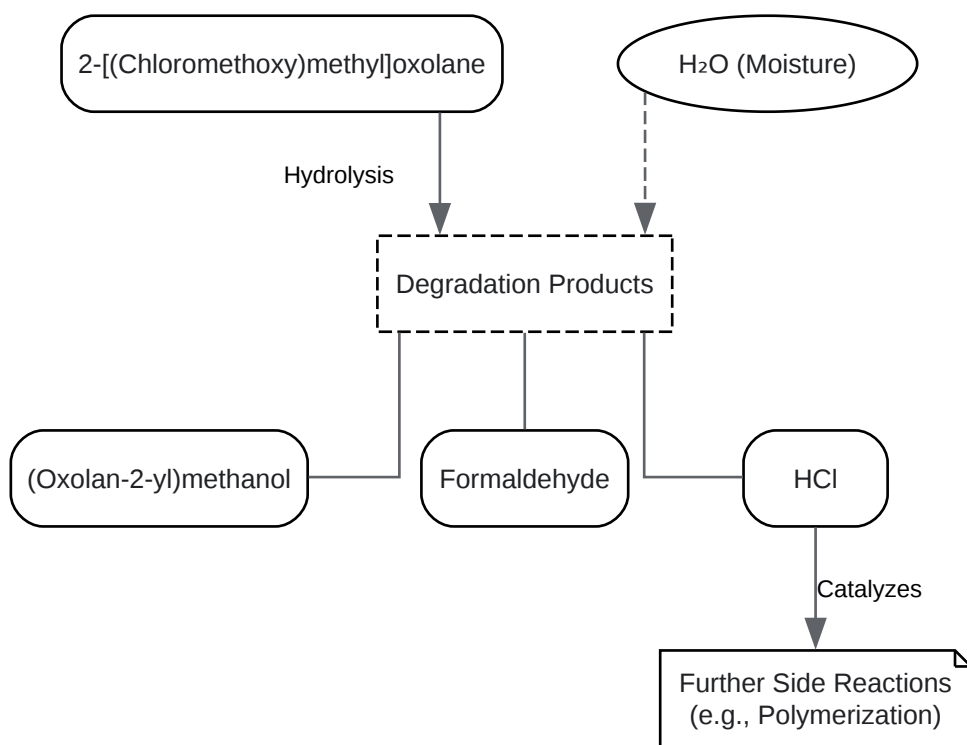
A: Proper storage is paramount to maintain the integrity of the reagent. The compound should be stored at refrigerated temperatures, typically between 2-8°C.[1][2] It should be kept under an inert atmosphere, such as nitrogen or argon, to prevent reaction with atmospheric moisture. The container must be tightly sealed and stored in a dry, well-ventilated area away from direct sunlight, as decomposition can occur upon exposure to light.[2]

Parameter	Recommended Condition	Rationale
Temperature	2–8°C	Reduces the rate of decomposition reactions.[1][2]
Atmosphere	Inert Gas (Nitrogen, Argon)	Prevents hydrolysis from atmospheric moisture.[1]
Container	Tightly Sealed, Opaque	Prevents ingress of moisture and degradation from light.[2]
Location	Cool, Dry, Well-Ventilated	Ensures a stable environment and safety.

Q: I suspect my sample has degraded. What are the likely decomposition products?

A: The primary degradation pathway for **2-[(Chloromethoxy)methyl]oxolane** is hydrolysis. The chloromethoxy group is highly susceptible to reaction with water, which can be present as a contaminant in solvents or from atmospheric exposure. This reaction cleaves the C-Cl bond, leading to the formation of (oxolan-2-yl)methanol, formaldehyde, and hydrochloric acid (HCl). The generated HCl can further catalyze the polymerization of the oxolane ring or other side reactions, leading to a complex mixture of impurities.

Diagram: Hydrolysis Decomposition Pathway



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Sources

- 1. 2-(Chloromethyl)-2-methyloxirane | 598-09-4 [sigmaaldrich.com]

- 2. China 2-(Chloromethyl)oxolane (CAS#3003-84-7) Manufacturer and Supplier | Xinchem [xinchem.com]
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